

Chemical Identification of Hemiphloin

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Compound Focus: Hemiphloin

CAS No.: 3682-03-9

Cat. No.: S604859

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The table below summarizes the key identification data for **hemiphloin** found in the search results.

Property	Reported Data
Plant Source	<i>Blumea balsamifera</i> [1]
Molecular Formula	C ₂₁ H ₂₂ O ₁₀ [1]
Ion Mode in MS	[M-H] ⁻ [1]
Observed m/z	433.1154 [1]
Mass Error	-0.64 ppm [1]
Retention Time (UPLC)	10.15 minutes [1]
Compound Type	Flavonoid [1]
Identification Note	Identified via UPLC-Q-Orbitrap HRMS; one of 18 compounds reported for the first time in this plant [1]

Research Context and Analytical Techniques

While data on **hemiphloin** itself is sparse, the research provides context on the advanced analytical techniques used for its identification and the chemical background of *B. balsamifera*.

- **Advanced Identification Technique: Hemiphloin** was identified using **UPLC-Q-Orbitrap High-Resolution Mass Spectrometry** [1]. This technique combines ultra-performance liquid chromatography for superior separation with highly accurate mass measurement, allowing for confident determination of elemental composition and structure of unknown compounds in complex mixtures like plant extracts.
- **Flavonoid Background in *B. balsamifera***: The plant's leaves are rich in polyphenolic compounds, particularly flavonoids [2]. One study developed an HPLC method to simultaneously quantify 18 polyphenolic compounds, including 17 flavonoids, though **hemiphloin** was not among the listed targets in that particular study [2]. This indicates an established research focus on the flavonoid constituents of this plant.

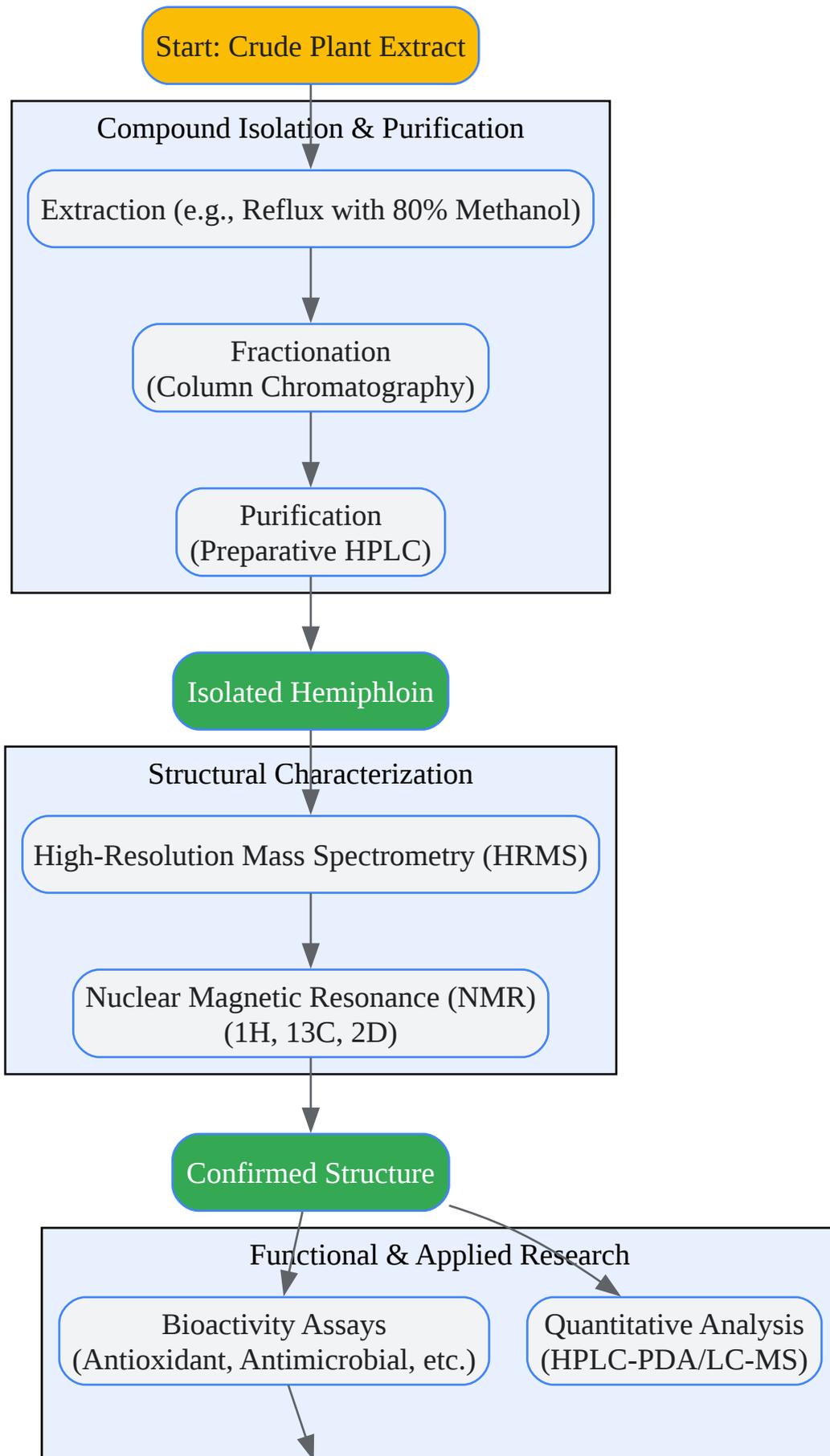
Research Gaps and Proposed Investigations

Based on the available information, the following areas represent significant research gaps and potential directions for future study on **hemiphloin**.

- **Isolation and Purification**: The first step would be to isolate **hemiphloin** from the plant extract. The general extraction method used in the identified study was **reflux with 80% methanol** [2]. You could employ techniques like **preparative HPLC or column chromatography** (e.g., silica gel, Sephadex LH-20) for purification.
- **Structural Elucidation**: While HRMS provides the molecular formula, full structural confirmation, including stereochemistry, requires **Nuclear Magnetic Resonance (NMR) spectroscopy** (^1H , ^{13}C , and 2D NMR such as COSY, HSQC, HMBC).
- **Bioactivity Profiling**: The biological function of **hemiphloin** is currently unknown. Based on the reported antioxidant activity of *B. balsamifera* extracts and other flavonoids [1] [2], you could investigate its **antioxidant capacity** (e.g., via DPPH, ABTS assays). Other relevant pharmacological activities to explore include **anti-inflammatory, antimicrobial, or cytotoxic** effects against human cancer cell lines.
- **Quantitative Analysis**: Develop a validated quantitative method (e.g., using HPLC-PDA or LC-MS) to determine the concentration of **hemiphloin** in different plant parts, across various growth stages, or from different geographical sources.

Experimental Workflow for Characterization

For a comprehensive characterization of **hemiphloin**, the following integrated workflow is recommended.



Mechanistic Studies (Signaling Pathways, Target Identification)

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The diagram outlines a multi-stage research path from initial extraction to mechanistic studies, highlighting key techniques for each phase.

The available scientific data on **hemiphloin** from *Blumea balsamifera* is currently limited to its identification. Full characterization and evaluation of its therapeutic potential require further experimental work.

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References

1. Identification of Chemical Constituents in Blumea ... [pmc.ncbi.nlm.nih.gov]
2. Simultaneous Quantitative Determination of Polyphenolic ... [pmc.ncbi.nlm.nih.gov]

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